

# Best practices for long-term storage of SRI 37892

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## Compound of Interest

Compound Name: SRI 37892

Cat. No.: B610993

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## Technical Support Center: SRI 37892

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **SRI 37892**.

## Frequently Asked Questions (FAQs)

What is **SRI 37892**?

**SRI 37892** is a small molecule inhibitor of Frizzled 7 (Fzd 7), a receptor in the Wnt/ $\beta$ -catenin signaling pathway.<sup>[1][2]</sup> It is utilized in research, particularly in studies involving cancer cell proliferation.<sup>[1][2]</sup>

What are the recommended long-term storage conditions for **SRI 37892**?

The optimal storage conditions for **SRI 37892** depend on whether it is in solid (powder) form or dissolved in a solvent.

Can I store **SRI 37892** at room temperature?

No, room temperature storage is not recommended. While the powder form may not be highly sensitive to brief periods at ambient temperature during shipping, long-term stability is not guaranteed.<sup>[3]</sup> For optimal stability, adhere to the recommended refrigerated or frozen conditions.

Does **SRI 37892** need to be protected from light?

While not always explicitly stated, it is good laboratory practice to protect all chemical compounds from light, especially during long-term storage, to prevent potential degradation. Some suppliers may ship light-sensitive molecules in amber glass bottles.<sup>[3]</sup>

What solvents are compatible with **SRI 37892**?

**SRI 37892** is soluble in DMSO (Dimethyl sulfoxide).<sup>[1][3]</sup> For cell-based assays, it is common to prepare a high-concentration stock solution in DMSO, which is then further diluted in culture medium to the final working concentration.<sup>[3]</sup>

## Troubleshooting Guides

Issue: The powdered **SRI 37892** has clumped together.

- Possible Cause: Exposure to moisture.
- Solution: Ensure the container is tightly sealed and stored in a low-humidity environment. Before opening, allow the vial to warm to room temperature to prevent condensation.

Issue: The **SRI 37892** solution has precipitated.

- Possible Cause 1: The compound precipitated out of solution upon addition to an aqueous medium.<sup>[3]</sup>
- Solution 1: To avoid precipitation, it is recommended to perform a serial dilution of the DMSO stock solution in DMSO first, and then add the diluted inhibitor to the aqueous buffer or cell culture medium.<sup>[3]</sup>
- Possible Cause 2: The temperature of the solvent or medium was too low during dilution.<sup>[3]</sup>
- Solution 2: Pre-warm the stock solution and the destination medium (e.g., cell culture media) to 37°C before dilution.<sup>[3]</sup> If precipitation still occurs, sonication can be used to help redissolve the compound.<sup>[3]</sup>

Issue: Inconsistent experimental results.

- Possible Cause: Improper storage leading to degradation of the compound, or improper dissolution.
- Solution: Review the storage and handling procedures. Ensure the compound has been stored at the correct temperature and protected from light. Verify the dissolution protocol, especially if working with aqueous solutions.

## Data Summary

Form	Storage Temperature	Duration
Solid Powder	-20°C	Up to 3 years[3]
4°C	Up to 6 months[1]	
In Solvent (e.g., DMSO)	-80°C	Up to 1 year[3]
-20°C	Up to 6 months[1]	

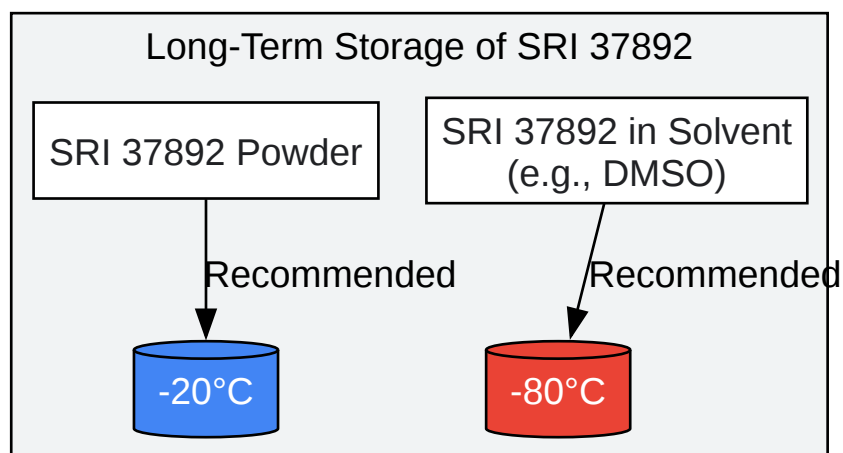
## Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution of **SRI 37892** in DMSO

- Materials:
  - **SRI 37892** powder
  - Anhydrous/sterile DMSO
  - Sterile microcentrifuge tubes or vials
  - Calibrated micropipettes
  - Vortex mixer
  - Sonicator (optional)
- Procedure:

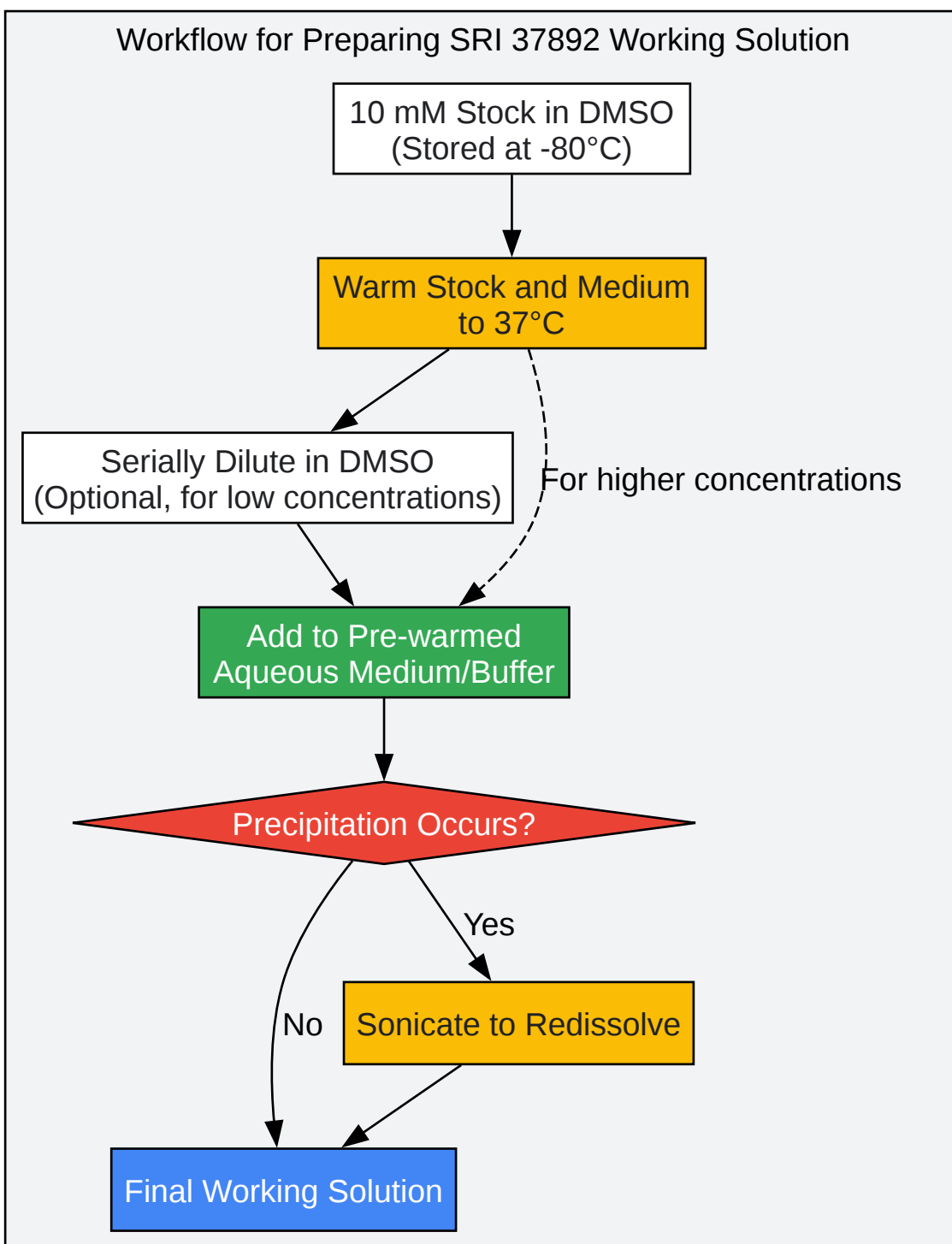
1. Allow the vial of **SRI 37892** powder to equilibrate to room temperature before opening to prevent condensation.
2. Calculate the required volume of DMSO to achieve a 10 mM concentration. The molecular weight of **SRI 37892** is 465.53 g/mol .[\[3\]](#)[\[4\]](#)
3. Add the calculated volume of DMSO to the vial containing the **SRI 37892** powder.
4. Vortex the solution thoroughly until the powder is completely dissolved. If necessary, use a sonicator to aid dissolution.[\[3\]](#)
5. Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
6. Store the aliquots at -80°C for long-term storage.

## Visual Guides



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Caption: Recommended long-term storage conditions for **SRI 37892**.



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Caption: Workflow to prevent precipitation when preparing working solutions.

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## References

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